

An In-depth Technical Guide on Tetrabutylammonium Fluoride Trihydrate

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Compound of Interest

Compound Name: *Tetrabutylammonium fluoride trihydrate*

Cat. No.: *B108558*

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This guide provides detailed information on the molecular properties of **tetrabutylammonium fluoride trihydrate**, a widely used reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Data Presentation: Molecular Formula and Weight

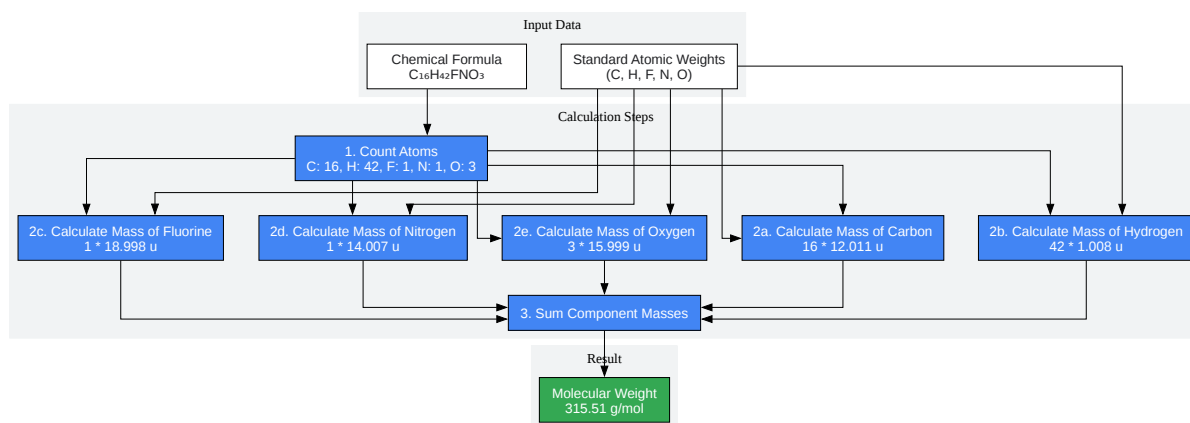
Tetrabutylammonium fluoride trihydrate is a quaternary ammonium salt that exists as a hydrated complex. Its chemical identity and molecular weight are fundamental parameters for its application in quantitative chemical reactions. The table below summarizes these key properties.^{[1][2][3][4][5][6][7]}

| Component | Chemical Formula | Molar Mass (g/mol) | Contribution to Total Molecular Weight (%) |
|---------------------------------|--|----------------------|--|
| Tetrabutylammonium (TBA) Cation | $(\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2)_4\text{N}^+$ | 242.48 | 76.85% |
| Fluoride (F) Anion | F^- | 19.00 | 6.02% |
| Water of Hydration | $3\text{H}_2\text{O}$ | 54.03 | 17.13% |
| Total Compound | $\text{C}_{16}\text{H}_{42}\text{FNO}_3$ | 315.51 | 100.00% |

The compound's overall chemical formula is $\text{C}_{16}\text{H}_{42}\text{FNO}_3$, with a corresponding molecular weight of 315.51 g/mol .^{[1][3][5][6][7]} Other representations of the formula include $\text{C}_{16}\text{H}_{36}\text{N}\cdot\text{F}\cdot 3\text{H}_2\text{O}$ and $[\text{CH}_3(\text{CH}_2)_3]_4\text{NF} \cdot 3\text{H}_2\text{O}$.^{[2][4][8]}

Methodology: Determination of Molecular Weight

The molecular weight of **tetrabutylammonium fluoride trihydrate** is determined by calculating the sum of the atomic weights of all atoms present in its chemical formula. This process involves identifying the constituent elements and the number of atoms of each, referencing their standard atomic weights from the periodic table, and summing these values. The workflow for this calculation is outlined in the diagram below.



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Caption: Workflow for calculating the molecular weight of **tetrabutylammonium fluoride trihydrate**.

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